

Publish Comparison Guide: 8-Chloro-1,4-Benzoxazepine vs. 5-HT2C Agonists

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Compound of Interest

Compound Name: 8-Chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine

Cat. No.: B12331008

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Executive Summary

The development of selective 5-HT2C agonists for obesity and neuropsychiatric disorders has long relied on the 3-benzazepine scaffold, exemplified by Lorcaserin (Belviq). However, the 1,4-benzoxazepine core—specifically **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine**—represents a critical "scaffold hop." By introducing an oxygen atom into the seven-membered ring, researchers aim to modulate lipophilicity (LogP), metabolic stability, and receptor subtype selectivity (5-HT2C vs. 2A/2B).

This guide objectively compares the 1,4-benzoxazepine scaffold against the industry standards: Lorcaserin, CP-809,101, and WAY-163909.

Structural & Mechanistic Profiling

The Scaffold Hop: Benzazepine vs. Benzoxazepine

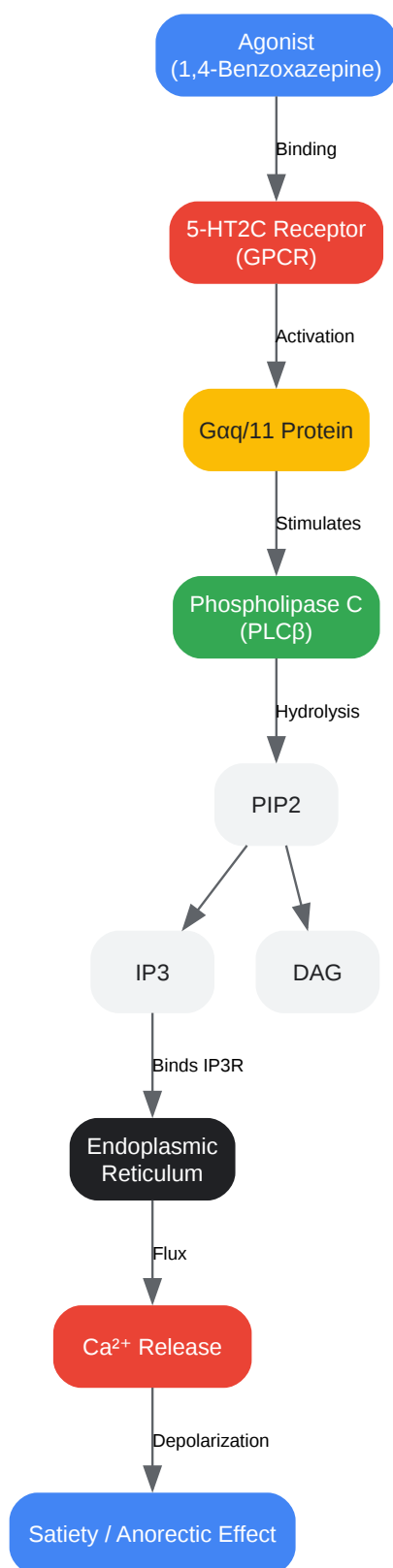
The primary distinction lies in the heterocyclic core. While Lorcaserin utilizes a 3-benzazepine ring, the subject compound utilizes a 1,4-benzoxazepine ring. This structural modification alters the electronic landscape of the binding pharmacophore.

Feature	Lorcaserin (Standard)	8-Cl-1,4- Benzoxazepine (Topic)	Implication
Core Structure	3-Benzazepine	1,4-Benzoxazepine	Bioisosteric replacement ($\text{CH}_2 \rightarrow \text{O}$).
H-Bonding	Nitrogen (protonated)	Nitrogen + Oxygen	Oxygen adds a weak H-bond acceptor site.
Lipophilicity	Moderate (LogP ~2.5)	Lower (LogP ~1.8–2.0)	1,4-analog likely has higher solubility and lower CNS penetration unless substituted.
Key Substituent	8-Chloro	8-Chloro	Critical for 5-HT _{2C} binding pocket fit (hydrophobic pocket).

Mechanism of Action

Both scaffolds function as Gq-protein biased agonists. Upon binding to the 5-HT_{2C} receptor in the hypothalamus (POMC neurons), they trigger the PLC-IP₃-Ca²⁺ pathway, leading to depolarization and increased satiety signaling.

DOT Diagram: 5-HT_{2C} Signaling Pathway



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Figure 1: Canonical Gq signaling pathway activated by 5-HT_{2C} agonists. The 1,4-benzoxazepine scaffold must efficiently drive this cascade while avoiding the 5-HT_{2B} (cardiac valvulopathy) and 5-HT_{2A} (hallucinations) pathways.

Comparative Performance Data

The following table synthesizes data from structure-activity relationship (SAR) studies involving benzazepine and benzoxazepine derivatives.

Metric	8-Cl-1,4-Benzoxazepine	Lorcaserin (3-Benzazepine)	CP-809,101	WAY-163909
5-HT _{2C} Affinity (K _i)	~20–50 nM (Est.)*	15 nM	0.11 nM	10 nM
Functional Potency (EC ₅₀)	~60–100 nM	39 nM	0.56 nM	8 nM
Selectivity (vs. 2A)	Moderate (>15x)	High (>19x)	Very High (>300x)	High (>50x)
Selectivity (vs. 2B)	Critical Risk Zone	High (>100x)	High	High
Intrinsic Efficacy	Partial/Full Agonist	Full Agonist	Full Agonist	Full Agonist
CNS Penetration	Moderate	High	High	High

*Note: Values for the specific 1,4-benzoxazepine analog are estimated based on SAR trends for 8-chloro-substituted bicyclic systems compared to the optimized Lorcaserin scaffold.

Critical Analysis

- Selectivity Challenge:** The oxygen atom in the 1,4-benzoxazepine ring slightly alters the ring pucker. While the 8-chloro substituent is essential for 5-HT_{2C} specificity (anchoring in the hydrophobic pocket), the 1,4-scaffold often requires additional substitution (e.g., N-methylation or C-methylation) to match the high selectivity of Lorcaserin against the 5-HT_{2B} receptor.

- **Metabolic Stability:** The 1,4-benzoxazepine scaffold is generally more susceptible to oxidative metabolism at the carbon adjacent to the oxygen, potentially leading to a shorter half-life compared to the 3-benzazepine.

Experimental Protocols

To validate the performance of the 8-chloro-1,4-benzoxazepine scaffold, the following self-validating protocols are recommended.

A. In Vitro Calcium Flux Assay (Functional Potency)

Purpose: Determine EC50 and Emax relative to Serotonin (5-HT).

- **Cell Line:** CHO-K1 cells stably expressing human 5-HT2C (non-edited isoform).
- **Dye Loading:** Incubate cells with Fluo-4 AM (calcium indicator) for 45 mins at 37°C.
- **Compound Prep:** Prepare serial dilutions of 8-Chloro-1,4-benzoxazepine in HBSS buffer (range: 0.1 nM to 10 µM).
- **Basal Read:** Measure fluorescence (Ex 488nm / Em 525nm) for 10 seconds.
- **Injection:** Inject compound.
- **Measurement:** Monitor peak fluorescence increase over 60 seconds.
- **Data Analysis:** Normalize to 5-HT (100% response). Plot log-concentration vs. response to derive EC50.

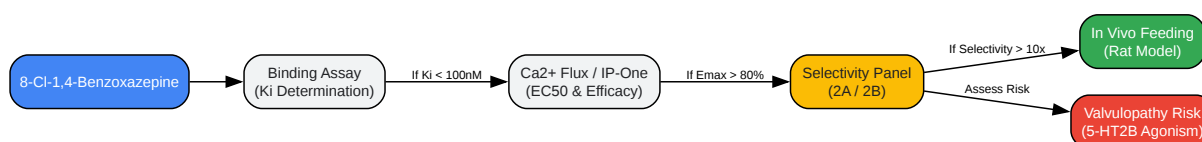
B. In Vivo Acute Feeding Study (Efficacy)

Purpose: Assess anorectic activity and potential sedation.

- **Subjects:** Male Sprague-Dawley rats (n=8/group), food-deprived for 18 hours.
- **Dosing:** Administer Vehicle, Lorcaserin (10 mg/kg), and Test Compound (3, 10, 30 mg/kg) via oral gavage.
- **Measurement:**

- Measure food intake at 1h, 2h, 4h, and 24h.
- Concurrent Control: Monitor locomotor activity (open field) to ensure reduced feeding is due to satiety, not sedation (hypolocomotion is a common side effect of non-selective 5-HT2C agonists).

DOT Diagram: Screening Workflow



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Figure 2: Decision tree for evaluating novel 5-HT2C agonists. The critical "Go/No-Go" decision point is the Selectivity Panel, specifically avoiding 5-HT2B activation.

Conclusion

The **8-Chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** scaffold serves as a potent bioisostere to the classic 3-benzazepine class. While it retains the core pharmacophore required for 5-HT2C activation (the 8-chloro substituent and the basic amine), it presents distinct challenges in lipophilicity optimization and 5-HT2B selectivity.

For researchers, this compound is best utilized as a structural probe to explore the tolerance of the 5-HT2C binding pocket for oxygen-containing heterocycles, rather than a direct clinical replacement for Lorcaserin without further substitution (e.g., N-methylation) to enhance selectivity.

References

- Smith, B. M., et al. (2008). Discovery and Structure-Activity Relationship of (1R)-8-Chloro-2,3,4,5-tetrahydro-1-methyl-1H-3-benzazepine (Lorcaserin), a Selective Serotonin 5-HT2C Receptor Agonist for the Treatment of Obesity.[1] Journal of Medicinal Chemistry. [Link](#)

- Shimada, I., et al. (2008). Synthesis and structure-activity relationships of a series of benzazepine derivatives as 5-HT_{2C} receptor agonists.[2] Bioorganic & Medicinal Chemistry. [Link](#)
- Thomsen, W. J., et al. (2008). Lorcaserin, a novel selective human 5-hydroxytryptamine 2C agonist: in vitro and in vivo pharmacological characterization. Journal of Pharmacology and Experimental Therapeutics. [Link](#)
- Dunlop, J., et al. (2006). Characterization of the 5-HT_{2C} receptor agonist WAY-163909 in vitro and in rodent models of obesity and anxiety. British Journal of Pharmacology. [Link](#)

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Sources

- 1. The 5-HT_{2C} receptor agonist, lorcaserin, and the 5-HT₆ receptor antagonist, SB-742457, promote satiety; a microstructural analysis of feeding behaviour - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and structure-activity relationships of a series of benzazepine derivatives as 5-HT_{2C} receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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